Preclinical Profile of Rebimastat: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Rebimastat*
CAS No.:	*259188-38-0*
Cat. No.:	*B1684671*

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Introduction

Rebimastat (formerly BMS-275291) is a broad-spectrum, orally bioavailable inhibitor of matrix metalloproteinases (MMPs).[1] Developed by Bristol-Myers Squibb, it was investigated for its potential as an anti-cancer agent due to its ability to target key enzymes involved in tumor growth, invasion, angiogenesis, and metastasis.[1] Although promising in preclinical studies, its clinical development was halted due to dose-limiting toxicities.[2] This technical guide provides a comprehensive overview of the preclinical studies of **Rebimastat** in various cancer models, focusing on its mechanism of action, efficacy, and the experimental methodologies used in its evaluation.

Mechanism of Action

Rebimastat is a non-hydroxamate, sulfhydryl-based MMP inhibitor.[2][3] Its primary mechanism of action involves the chelation of the zinc ion within the active site of several MMPs, thereby inhibiting their enzymatic activity.[1] MMPs are a family of zinc-dependent endopeptidases responsible for the degradation of the extracellular matrix (ECM).[1] In the

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context of cancer, MMPs facilitate tumor progression by breaking down physical barriers, allowing for local invasion and distant metastasis. They also play a crucial role in angiogenesis by remodeling the ECM to support the formation of new blood vessels that supply tumors with nutrients and oxygen.[1]

Rebimastat was designed to be a broad-spectrum inhibitor, targeting a range of MMPs implicated in cancer progression. Unlike earlier hydroxamate-based MMP inhibitors, **Rebimastat** was developed to spare a class of related metalloproteinases known as sheddases, which was hypothesized to reduce the musculoskeletal toxicity observed with other MMP inhibitors.[2][3]

Signaling Pathways

The inhibition of MMPs by **Rebimastat** disrupts several critical signaling cascades that promote cancer progression. By blocking the degradation of the extracellular matrix, **Rebimastat** interferes with the initial steps of tumor cell invasion and metastasis. Furthermore, by inhibiting MMPs involved in angiogenesis, such as MMP-2 and MMP-9, **Rebimastat** can suppress the formation of new blood vessels, thereby limiting tumor growth. The diagram below illustrates the central role of MMPs in these processes and the point of intervention for **Rebimastat**.

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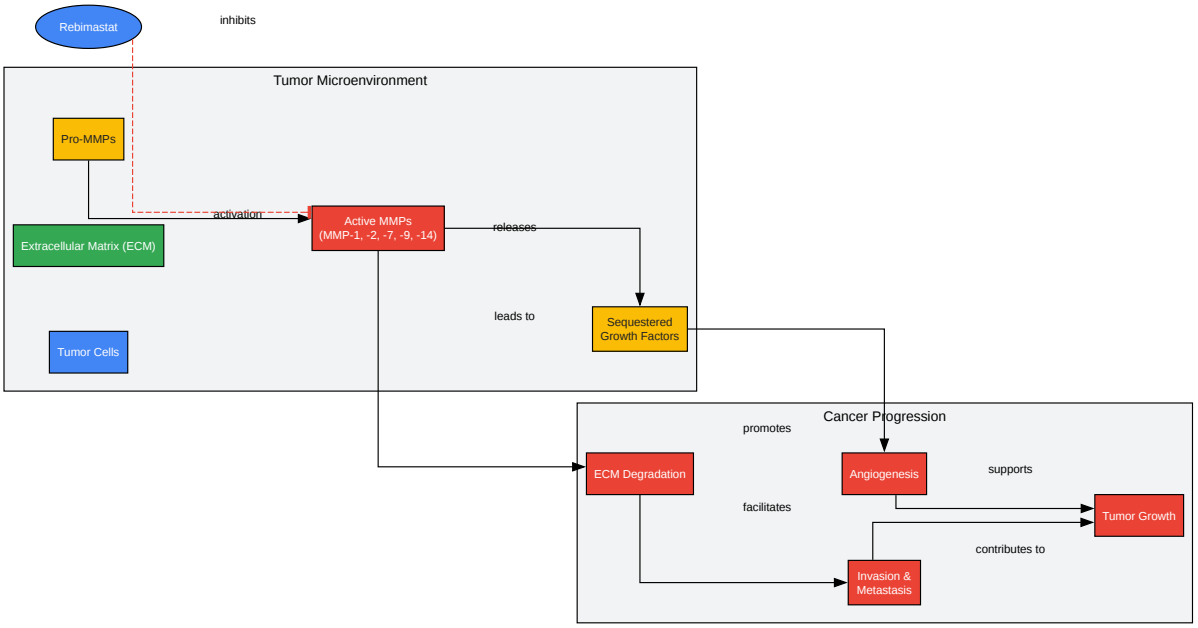

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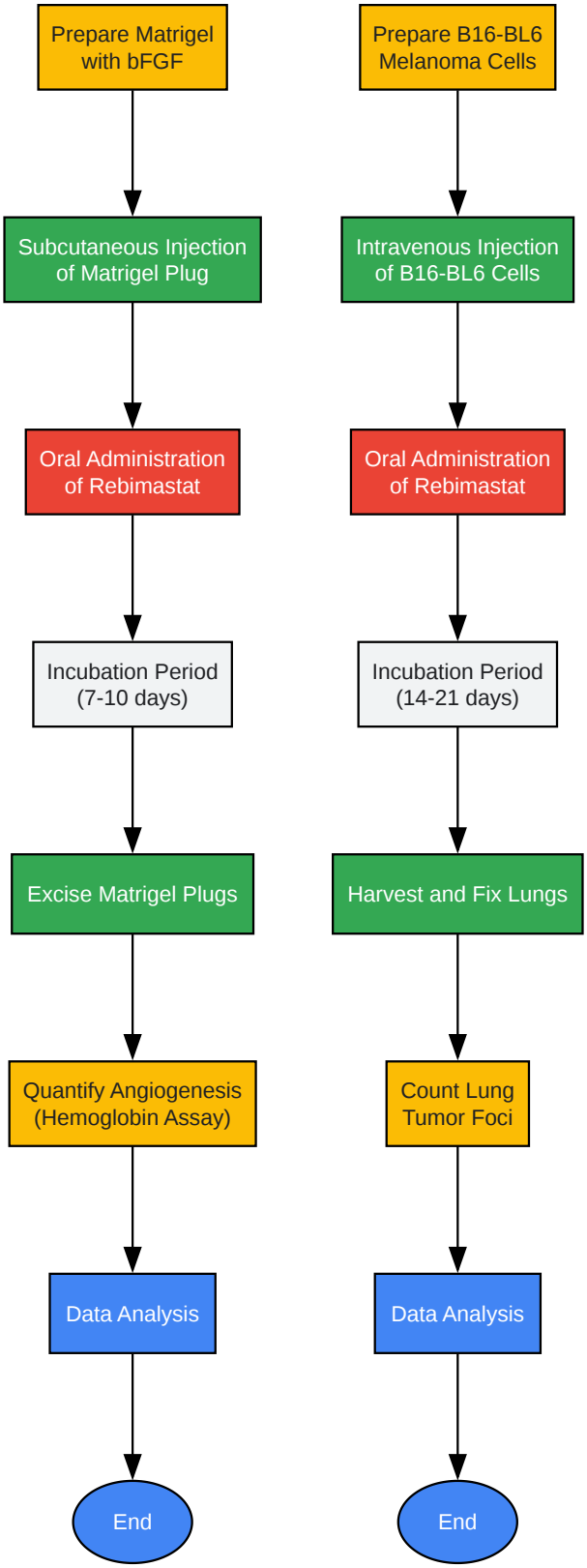

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- To cite this document: BenchChem. [Preclinical Profile of Rebimastat: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1684671/docs#preclinical-profile-of-rebimastat-an-in-depth-technical-guide]

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